

An In-depth Technical Guide to (2,3-dichlorophenyl)methanol

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Compound of Interest

Compound Name: 2,3-Dichlorobenzyl alcohol

Cat. No.: B150960

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of (2,3-dichlorophenyl)methanol, including its chemical identity, physicochemical properties, and available data on its synthesis and safety. This document is intended for an audience with a technical background in chemistry and pharmacology.

Chemical Identity and Structure

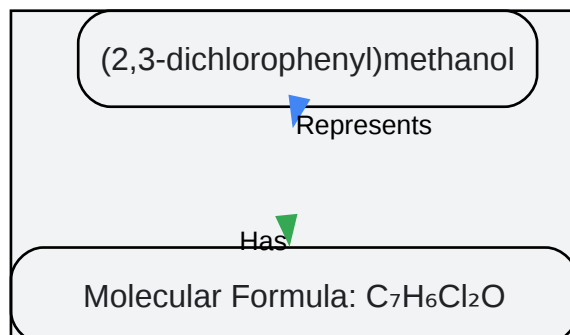
(2,3-dichlorophenyl)methanol, also commonly known as **2,3-dichlorobenzyl alcohol**, is an aromatic alcohol.^{[1][2]} The structure consists of a benzene ring substituted with two chlorine atoms at positions 2 and 3, and a hydroxymethyl group at position 1.

IUPAC Name: (2,3-dichlorophenyl)methanol^[1]

Chemical Structure:

- 2D Structure: A benzene ring with a CH₂OH group, and two chlorine atoms on the carbons adjacent to the carbon bearing the CH₂OH group.
- SMILES: C1=CC(=C(C(=C1)Cl)Cl)CO^[1]
- InChI: InChI=1S/C7H6Cl2O/c8-6-3-1-2-5(4-10)7(6)9/h1-3,10H,4H2^[1]

The following diagram illustrates the relationship between the IUPAC name and the chemical structure.



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Caption: Relationship between IUPAC name and chemical structure of (2,3-dichlorophenyl)methanol.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for (2,3-dichlorophenyl)methanol is presented in the table below. This data is crucial for its handling, characterization, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ Cl ₂ O	[1]
Molecular Weight	177.02 g/mol	[1]
CAS Number	38594-42-2	[1]
Appearance	Solid	[2]
Melting Point	85-88 °C	[2]
XLogP3-AA (Computed)	2.3	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Spectroscopic Data	1D NMR, GC-MS, IR, and Raman spectra available	[1]

Synthesis Protocols

A specific, detailed experimental protocol for the synthesis of (2,3-dichlorophenyl)methanol is not readily available in the cited literature. However, a general method for the preparation of dichlorobenzyl alcohols involves a two-stage reaction from the corresponding dichlorobenzyl chloride. The following is a representative protocol adapted from the synthesis of its 2,4-dichloro isomer, which could serve as a starting point for the synthesis of the 2,3-dichloro isomer.[3]

Representative Experimental Protocol: Synthesis of Dichlorobenzyl Alcohol

This protocol is for the synthesis of 2,4-dichlorobenzyl alcohol and would likely require optimization for the 2,3-dichloro isomer.

Stage 1: Esterification

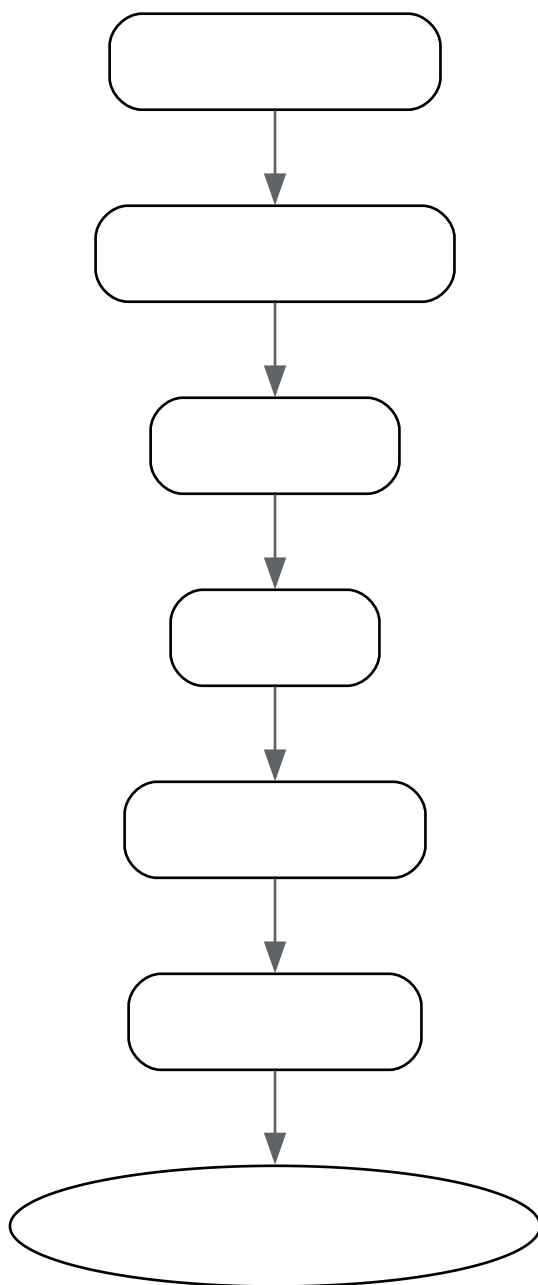
- To a solution of sodium acetate and a phase transfer catalyst (e.g., tetrabutylammonium hydrogen sulphate) in water, add 2,3-dichlorobenzyl chloride.

- Heat the mixture under reflux with stirring for several hours to form the 2,3-dichlorobenzyl acetate intermediate.

Stage 2: Hydrolysis

- To the reaction mixture, add a strong base such as aqueous sodium hydroxide.
- Continue refluxing for a short period to hydrolyze the ester to **2,3-dichlorobenzyl alcohol**.
- Cool the mixture to induce crystallization of the product.
- Collect the solid product by filtration, wash with water, and dry under vacuum.

The following diagram illustrates a potential workflow for the synthesis and purification of (2,3-dichlorophenyl)methanol.



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Caption: A potential workflow for the synthesis of (2,3-dichlorophenyl)methanol.

Biological Activity and Mechanism of Action

There is limited specific information in the public domain regarding the biological activity and mechanism of action of (2,3-dichlorophenyl)methanol. However, its isomer, 2,4-dichlorobenzyl alcohol, is known to be a mild antiseptic used in throat lozenges.^[4] The antiseptic mechanism

of action for the 2,4-isomer is thought to be related to the denaturation of external proteins and the rearrangement of tertiary structure proteins of microbes.[5] Additionally, it exhibits a local anesthetic effect, which is believed to be due to a blockade of sodium channels.[5] It is plausible that (2,3-dichlorophenyl)methanol could exhibit similar properties, but this would require experimental verification.

Safety and Handling

(2,3-dichlorophenyl)methanol is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements:

- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

Applications in Research and Development

(2,3-dichlorophenyl)methanol can be used as a building block in organic synthesis. For instance, it may be used in the preparation of more complex molecules, such as ligands for metal catalysts or precursors for pharmacologically active compounds.[2] Its utility in drug discovery may be inferred from the biological activity of its isomers, suggesting potential for investigation as an antiseptic or local anesthetic.

This guide provides a summary of the currently available technical information on (2,3-dichlorophenyl)methanol. Further research is needed to fully elucidate its biological activity, mechanism of action, and to develop detailed, optimized synthesis protocols.

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- To cite this document: BenchChem. [An In-depth Technical Guide to (2,3-dichlorophenyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150960#2-3-dichlorophenyl-methanol-iupac-name-and-structure]

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